

Application Notes and Protocols: Preparation of Metal Bromates Using Bromic Acid

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Compound of Interest

Compound Name: Bromic acid

CAS No.: 7789-31-3

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Introduction

Metal bromates are inorganic compounds that serve as strong oxidizing agents and have applications in various chemical processes, including analytical chemistry and as components in certain industrial formulations.^[1] The synthesis of metal bromates can be achieved through several routes, with the reaction of **bromic acid** (HBrO_3) with a suitable metal precursor being a direct and effective method. This document provides detailed protocols for the preparation of metal bromates by reacting **bromic acid** with metals, metal oxides, and metal hydroxides.

Disclaimer: **Bromic acid** is a strong oxidizing agent and can be unstable. All experiments involving **bromic acid** and metal bromates should be conducted by trained personnel in a well-ventilated fume hood, with appropriate personal protective equipment (PPE), including safety goggles, lab coats, and gloves. Bromates are considered potential carcinogens and should be handled with care.^{[1][2]}

General Principles

The preparation of metal bromates using **bromic acid** is primarily based on standard acid-base and redox reactions.

- Reaction with Metal Hydroxides: This is a classic acid-base neutralization reaction that yields a metal bromate and water.[3][4] $M(OH)_n + nHBrO_3 \rightarrow M(BrO_3)_n + nH_2O$
- Reaction with Metal Oxides: Similar to hydroxides, basic metal oxides react with **bromic acid** in a neutralization reaction to form the corresponding metal bromate and water.[5] $M_2O_n + 2nHBrO_3 \rightarrow 2M(BrO_3)_n + nH_2O$
- Reaction with Metals: The reaction of **bromic acid** with metals is a redox process. The metal is oxidized to its corresponding cation, and the **bromic acid** is reduced. This reaction can sometimes produce byproducts, and in some cases, hydrogen gas may be evolved.[6]

Experimental Protocols

Preparation of Bromic Acid (HBrO₃)

A common laboratory method for the preparation of **bromic acid** involves the reaction of barium bromate with sulfuric acid.[7]

Materials:

- Barium bromate (Ba(BrO₃)₂)
- Sulfuric acid (H₂SO₄), dilute
- Distilled water

Procedure:

- Prepare a solution of barium bromate in distilled water.
- Stoichiometrically add dilute sulfuric acid to the barium bromate solution with constant stirring. This will precipitate barium sulfate (BaSO₄), which is highly insoluble. $Ba(BrO_3)_2 + H_2SO_4 \rightarrow 2HBrO_3 + BaSO_4(s)$
- Carefully filter the mixture to remove the barium sulfate precipitate.

- The resulting filtrate is an aqueous solution of **bromic acid**. The concentration can be determined by titration.

General Protocol for the Synthesis of Metal Bromates

The following is a generalized procedure for the synthesis of metal bromates from metal hydroxides or oxides.

Materials:

- Aqueous **bromic acid** (HBrO_3)
- Metal hydroxide or metal oxide
- Distilled water
- pH indicator paper or pH meter
- Heating plate with magnetic stirrer
- Crystallizing dish

Procedure:

- In a beaker, suspend or dissolve the chosen metal hydroxide or metal oxide in a minimal amount of distilled water.
- Slowly add a stoichiometric amount of aqueous **bromic acid** to the metal precursor suspension/solution while stirring continuously.
- Gently heat the mixture to facilitate the reaction. Monitor the pH of the solution; the reaction is complete when the solution is neutral (pH ~7).
- Once the reaction is complete, filter the hot solution to remove any unreacted starting material.
- Transfer the clear filtrate to a crystallizing dish.

- Allow the solution to cool slowly to room temperature, followed by further cooling in an ice bath to induce crystallization of the metal bromate.
- Collect the crystals by filtration, wash with a small amount of cold distilled water, and dry in a desiccator.

Specific Synthesis Examples

Preparation of an Alkali Metal Bromate: Potassium Bromate (KBrO₃)

Protocol:

- Start with a known quantity of potassium hydroxide (KOH).
- Slowly add a stoichiometric amount of **bromic acid** solution while stirring. The reaction is exothermic. $\text{KOH} + \text{HBrO}_3 \rightarrow \text{KBrO}_3 + \text{H}_2\text{O}$
- After the addition is complete, gently heat the solution to ensure the reaction goes to completion and to concentrate the solution.
- Allow the solution to cool to room temperature, which will cause the potassium bromate to crystallize, as it has limited solubility in water.[8]
- Filter the crystals, wash with cold distilled water, and dry.

Preparation of an Alkaline Earth Metal Bromate: Calcium Bromate (Ca(BrO₃)₂)

Protocol:

- Suspend a known amount of calcium hydroxide (Ca(OH)₂) in distilled water.
- Slowly add two equivalents of **bromic acid** with continuous stirring. $\text{Ca(OH)}_2 + 2\text{HBrO}_3 \rightarrow \text{Ca(BrO}_3)_2 + 2\text{H}_2\text{O}$
- Gently heat the mixture until a clear solution is obtained.

- Concentrate the solution by evaporation and then cool to induce crystallization.
- Isolate the calcium bromate crystals by filtration.

Preparation of a Transition Metal Bromate: Zinc Bromate (Zn(BrO₃)₂)

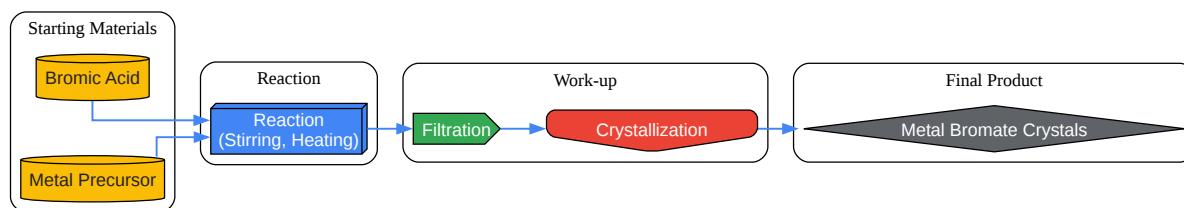
Protocol:

- Add zinc oxide (ZnO) to a beaker.
- Slowly add two equivalents of **bromic acid** while stirring. The reaction may require gentle heating to proceed at a reasonable rate.[6] $\text{ZnO} + 2\text{HBrO}_3 \rightarrow \text{Zn}(\text{BrO}_3)_2 + \text{H}_2\text{O}$
- Once all the zinc oxide has reacted, filter the solution.
- Evaporate the water to obtain the zinc bromate salt.

Data Presentation

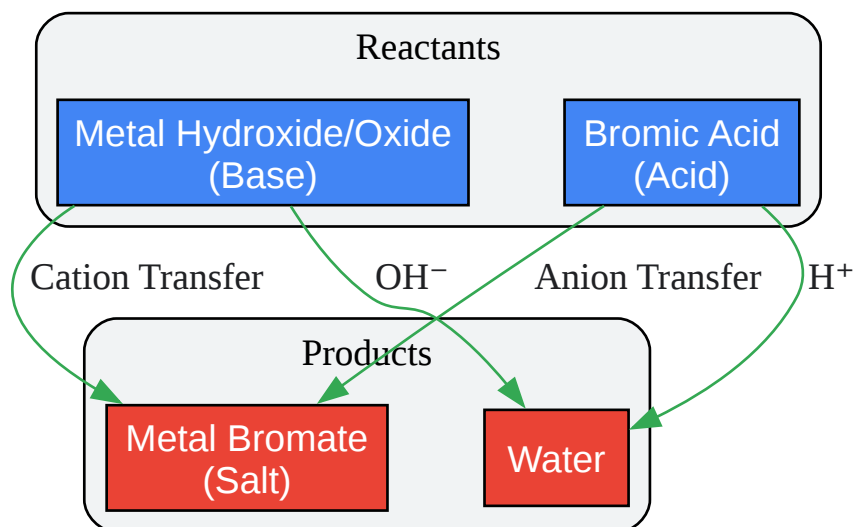
Metal Precursor	Product	Molar Mass (g/mol)	General Solubility
Potassium Hydroxide (KOH)	Potassium Bromate (KBrO ₃)	167.00	Sparingly soluble in cold water, more soluble in hot water[8]
Calcium Hydroxide (Ca(OH) ₂)	Calcium Bromate (Ca(BrO ₃) ₂)	295.88	Soluble in water
Zinc Oxide (ZnO)	Zinc Bromate (Zn(BrO ₃) ₂)	321.18	Soluble in water

Visualizations



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Caption: General workflow for metal bromate synthesis.



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Caption: Logical relationship in neutralization reaction.

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